

# Molecular weight and formula of 1,3-Bis(3-cyanopropyl)tetramethyldisiloxane.

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## Compound of Interest

Compound Name: 1,3-Bis(3-cyanopropyl)tetramethyldisiloxane

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## Technical Guide: 1,3-Bis(3-cyanopropyl)tetramethyldisiloxane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the molecular properties of **1,3-Bis(3-cyanopropyl)tetramethyldisiloxane**, a versatile organosilicon compound. Its unique structure, combining a flexible siloxane backbone with reactive cyanopropyl groups, makes it a valuable intermediate in various synthetic applications.

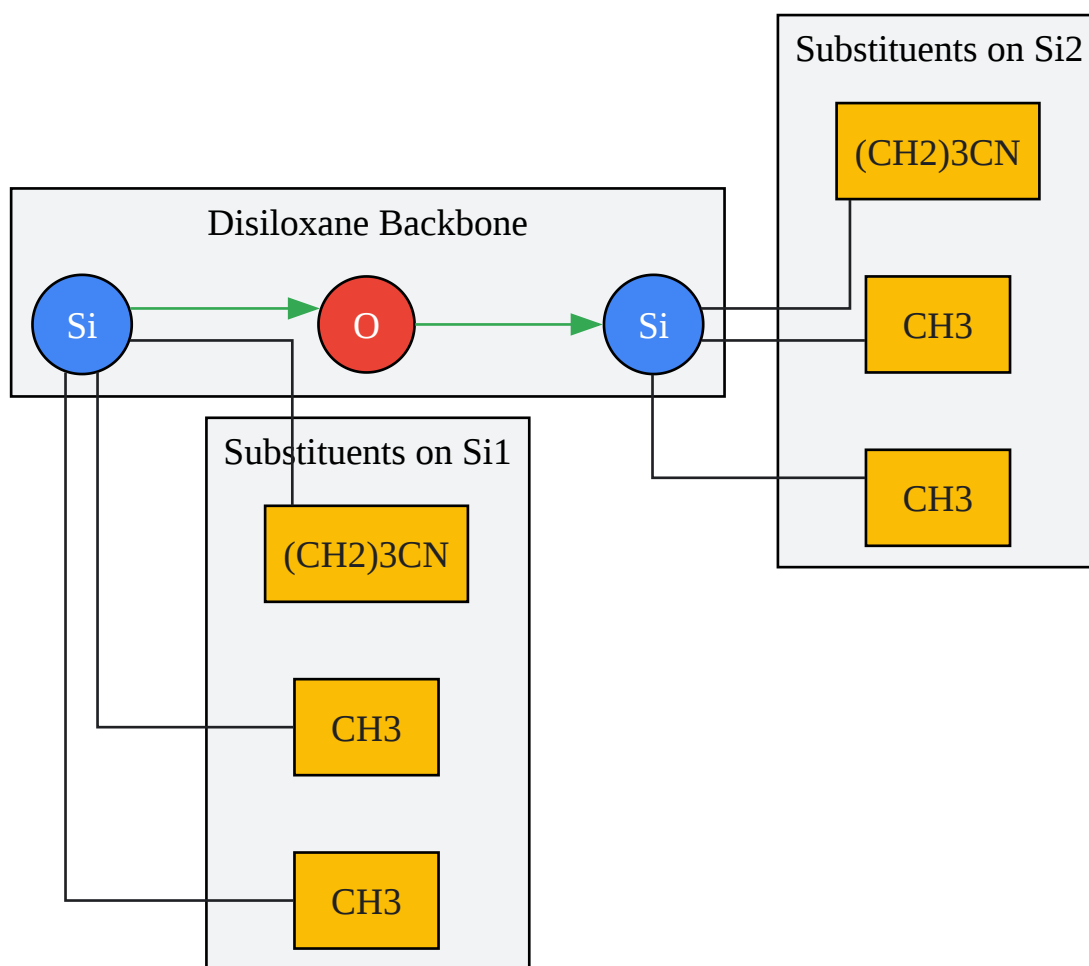
## Molecular Properties

The fundamental molecular characteristics of **1,3-Bis(3-cyanopropyl)tetramethyldisiloxane** are summarized below.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>24</sub> N <sub>2</sub> O <sub>2</sub> Si <sub>2</sub> [1][2][3]
Molecular Weight	268.50 g/mol [1][2][4][5][6]
Linear Formula	[NC(CH <sub>2</sub> ) <sub>3</sub> Si(CH <sub>3</sub> ) <sub>2</sub> O] <sub>2</sub> [2][4][6]
CAS Number	18027-80-0[1][2][4]

## Structural Representation

The structure of **1,3-Bis(3-cyanopropyl)tetramethyldisiloxane** consists of a central disiloxane bond connecting two silicon atoms. Each silicon atom is bonded to two methyl groups and a cyanopropyl group.



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Caption: Molecular structure of **1,3-Bis(3-cyanopropyl)tetramethyldisiloxane**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of this compound are typically proprietary to chemical suppliers. However, general methodologies for the characterization of similar organosilicon compounds involve standard analytical techniques such as:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the chemical structure and confirm the presence of characteristic functional groups.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the vibrational modes of the chemical bonds, particularly the nitrile ( $C\equiv N$ ) and siloxane (Si-O-Si) groups.
- Gas Chromatography-Mass Spectrometry (GC-MS): To determine the purity of the compound and confirm its molecular weight.

It is recommended to consult the certificate of analysis provided by the supplier for lot-specific data and purity information.

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## References

- 1. 1,3-Bis(3-cyanopropyl)tetramethyldisiloxane |  $C_{12}H_{24}N_2OSi_2$  | CID 608271 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. 1,3-BIS(CYANOPROPYL)TETRAMETHYLDISILOXANE, 92% | [gelest.com]
- 4. 1,3-双(3-氰丙基)四甲基二硅氧烷 97% | Sigma-Aldrich [sigmaaldrich.com]
- 5. echemi.com [echemi.com]
- 6. 1,3-Bis(3-cyanopropyl)tetramethyldisiloxane 97 18027-80-0 [sigmaaldrich.com]
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